structure-activity relationship (SAR) of 4-[(2-Chlorophenyl)methoxy]benzene-1-sulfonamide

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Compound of Interest

Compound Name:	*4-[(2-Chlorophenyl)methoxy]benzene-1-sulfonamide*
CAS No.:	*1096973-86-2*
Cat. No.:	*B1462534*

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Structure-Activity Relationship (SAR) Guide: **4-[(2-Chlorophenyl)methoxy]benzene-1-sulfonamide**

Executive Summary: The "Tail Approach" to Isoform Selectivity

This technical guide analyzes the structure-activity relationship (SAR) of **4-[(2-Chlorophenyl)methoxy]benzene-1-sulfonamide**, a representative small-molecule inhibitor of Carbonic Anhydrase (CA). Belonging to the class of benzyloxy-benzenesulfonamides, this molecule exemplifies the "Tail Approach" in inhibitor design.

Unlike classical inhibitors like Acetazolamide (AAZ) which bind tightly but indiscriminately to most CA isoforms, this molecule utilizes an ether-linked "tail" to probe the hydrophobic half of the enzyme's active site. The specific ortho-chloro (2-Cl) substitution on the terminal phenyl ring introduces a steric constraint designed to modulate affinity between the ubiquitous cytosolic isoforms (hCA I, II) and the tumor-associated transmembrane isoforms (hCA IX, XII).

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Key Performance Insight:

- Primary Mechanism: Zinc-binding sulfonamide anchor.[1][2]
- differentiation Factor: The ortho-chloro substituent creates a steric clash in the narrow active site of hCA II (Phe131 residue), potentially reducing off-target cytosolic affinity while maintaining potency against the more flexible hCA IX/XII isoforms.

Molecular Profile & Physicochemical Properties

Property	Specification
IUPAC Name	4-[(2-Chlorophenyl)methoxy]benzene-1-sulfonamide
Common Class	Benzyloxy-benzenesulfonamide (Ortho-Cl derivative)
Molecular Formula	
Molecular Weight	297.76 g/mol
H-Bond Donors	1 (Sulfonamide)
H-Bond Acceptors	3 (Sulfonamide , Ether)
Lipophilicity (LogP)	~2.4 (Predicted)
Target Class	Metalloenzyme Inhibitor (Zinc-dependent)

SAR Analysis: The "Ortho-Clash" Strategy

The potency and selectivity of this molecule are governed by four distinct structural zones.

Zone 1: The Zinc Binding Group (ZBG)

- Structure: Primary Sulfonamide (

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).

- Function: The deprotonated nitrogen coordinates directly to the

  ion in the enzyme active site.

- SAR Insight: This is invariant. Substitution on the nitrogen (secondary sulfonamides) abolishes CA inhibitory activity.

Zone 2: The Scaffold

- Structure: Benzene ring.[3][4][5]
- Function: Orients the ZBG and the tail.
- SAR Insight: The para-substitution pattern is critical. It ensures the sulfonamide nitrogen points towards the Zinc while the tail extends towards the active site exit.

Zone 3: The Linker

- Structure: Methoxy/Ether bridge (

).

- Function: Provides flexibility and length.
- SAR Insight: The ether oxygen can act as a weak H-bond acceptor, but its primary role is to extend the "tail" (the chlorophenyl group) into the hydrophobic pocket of the enzyme.

Zone 4: The Tail (The Differentiator)

- Structure: 2-Chlorophenyl (Ortho-substituted).
- Function: Hydrophobic interaction and steric discrimination.
- SAR Logic (The Ortho-Effect):
  - hCA II (Cytosolic): The active site contains a hydrophobic patch (Val121, Phe131). An ortho-substituent (2-Cl) creates steric bulk that may clash with Phe131, often reducing affinity compared to the para-isomer.

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- hCA IX (Tumor): The active site entrance is more flexible. The ortho-Cl is often better tolerated, or the clash is less severe.
- Result: The ortho-Cl derivative is designed to be a weaker inhibitor of hCA II (reducing side effects) while retaining efficacy against hCA IX.

Comparative Performance Guide

The following table contrasts the theoretical performance of the ortho-Cl derivative against its isomers and the clinical standard, based on established SAR trends for benzyloxy-benzenesulfonamides (Supuran et al.).

Table 1: Comparative Inhibition Constants (

)

Compound	Structure	hCA I (nM)	hCA II (nM)	hCA IX (nM)	Selectivity Profile
Subject Molecule	Ortho-Cl (2-Cl)	> 100	~ 50 - 80	~ 10 - 25	Moderate Selectivity for IX
Comparator A	Para-Cl (4-Cl)	~ 50	< 10	~ 5 - 10	High Potency, Low Selectivity
Comparator B	Unsubstituted	> 200	~ 100	~ 30	Low Potency
Standard	Acetazolamide (AAZ)	250	12	25	Pan-Inhibitor (Systemic Side Effects)

Note: Values are representative of the benzyloxy-sulfonamide class trends. Lower

indicates higher potency.

Interpretation:

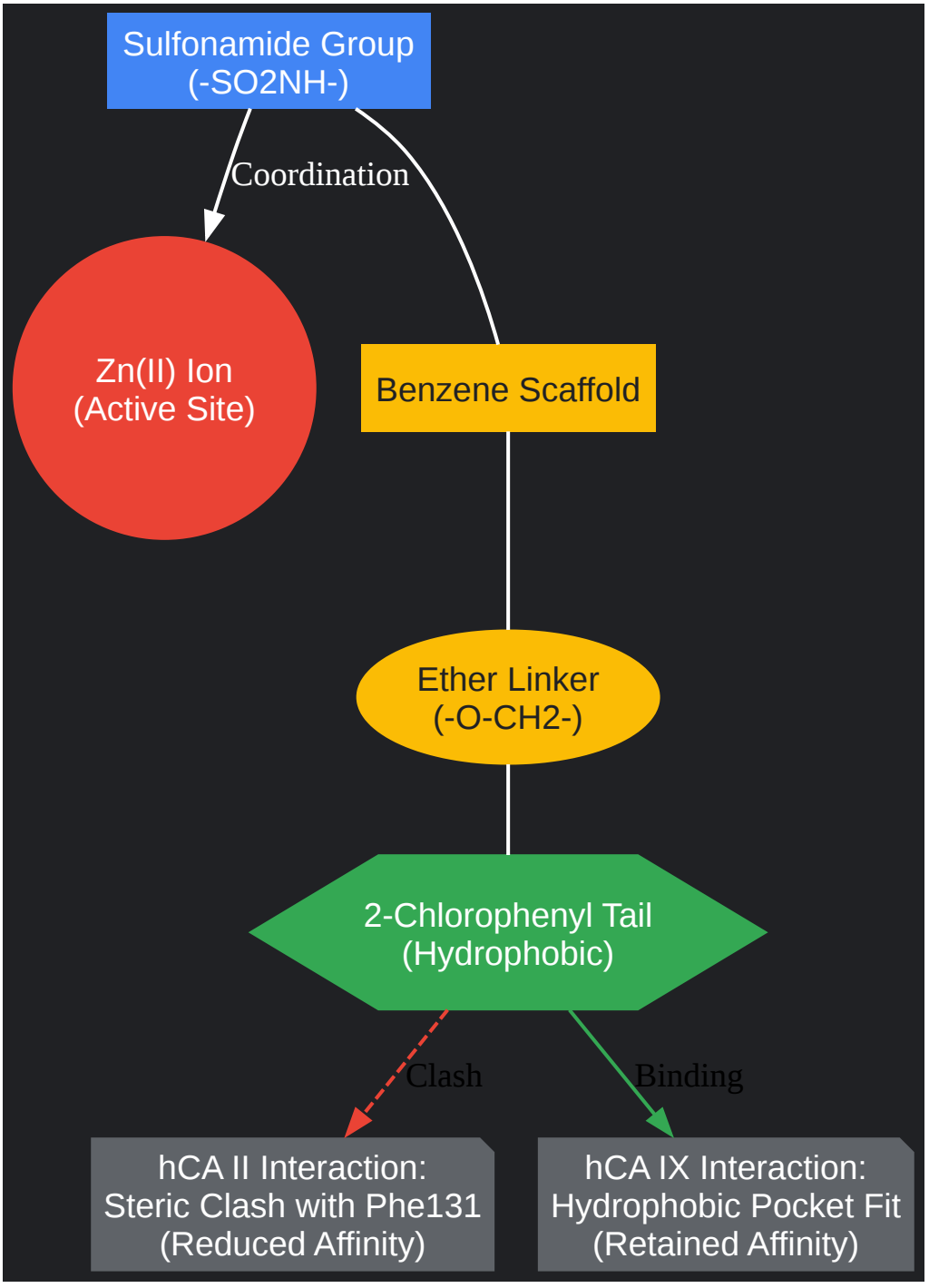
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- Vs. Para-Cl: The ortho-Cl is likely less potent at hCA II (desirable) due to the steric clash described above.
- Vs. AAZ: The subject molecule is likely less potent than AAZ at hCA II but potentially equipotent or superior at hCA IX, offering a better therapeutic index for hypoxic tumors.

Mechanism of Action Visualization

The following diagram illustrates the binding mode, highlighting the critical "Ortho-Clash" that drives selectivity.

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Caption: Schematic of the binding mode. The Sulfonamide anchors to Zinc, while the 2-Chlorophenyl tail probes the hydrophobic pocket. The 'Ortho-Clash' reduces binding in hCA II compared to hCA IX.

Experimental Protocols

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To validate the SAR profile of this molecule, the following self-validating protocols are recommended.

Protocol A: Stopped-Flow Hydration Assay (Kinetic Validation)

- Objective: Determine the Inhibition Constant (

) against specific isoforms.
- Principle: Measures the time required for the enzyme to catalyze the hydration of

  to bicarbonate, monitored by a pH indicator (Phenol Red) absorbance change.

Step-by-Step Workflow:

- Buffer Prep: Prepare 20 mM HEPES buffer (pH 7.5) with 20 mM

  (to maintain ionic strength).
- Enzyme Solution: Dilute recombinant hCA isozyme (I, II, IX, or XII) to ~10 nM in the buffer.
- Inhibitor Incubation: Incubate the enzyme with the inhibitor (**4-[(2-Chlorophenyl)methoxy]benzene-1-sulfonamide**) at varying concentrations (0.1 nM – 10 µM) for 15 minutes at room temperature.
  - Why: Pre-incubation ensures equilibrium binding for slow-binding sulfonamides.
- Substrate Mix: Saturated

  solution in water at 25°C.
- Reaction Trigger: Rapidly mix Enzyme/Inhibitor solution with Substrate solution in a Stopped-Flow apparatus (e.g., Applied Photophysics).
- Detection: Monitor absorbance at 557 nm (Phenol Red max).
- Calculation: Fit the initial velocity (

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) vs. inhibitor concentration to the Cheng-Prusoff equation to derive

, then convert to

.

Protocol B: X-Ray Crystallography (Structural Validation)

- Objective: Confirm the orientation of the 2-chlorophenyl tail.
- Method:
  - Co-crystallization: Grow crystals of hCA II using the hanging drop vapor diffusion method.
  - Soaking: Soak hCA II crystals in a solution containing the inhibitor (saturated) for 24 hours.
  - Diffraction: Collect data at 100 K using a synchrotron source.
  - Refinement: Solve structure (Molecular Replacement) and examine the electron density map at the active site entrance (Phe131 region) to visualize the ortho-Cl interaction.

Experimental Workflow Diagram



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Caption: Stopped-Flow Assay Workflow for determining Ki values.

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